

An In-depth Technical Guide to the Safe Handling of 3-Methoxybenzylamine

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Compound of Interest

Compound Name: 3-Methoxybenzylamine

Cat. No.: B130926

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Methoxybenzylamine** (CAS No. 5071-96-5), a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][2] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Methoxybenzylamine is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[3] It causes skin irritation and serious eye irritation, and may cause respiratory irritation.[1][4] Some sources also indicate that it may cause severe skin burns and eye damage.[5]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)[4][5]
- Acute Toxicity, Dermal (Category 4)[3]
- Acute Toxicity, Inhalation (Category 4)[3]
- Skin Corrosion/Irritation (Category 1B/1C or 2)[3][5][6]
- Serious Eye Damage/Eye Irritation (Category 1 or 2)[3][4][6]

- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory system[1][4]

Signal Word: Danger or Warning[1][4][5]

Hazard Statements:

- H302: Harmful if swallowed.[4][5]
- H314: Causes severe skin burns and eye damage.[5]
- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Methoxybenzylamine** is presented in Table 1. This data is essential for the safe design of experiments and for understanding its behavior under various conditions.

Property	Value
Molecular Formula	C ₈ H ₁₁ NO[1]
Molecular Weight	137.18 g/mol [4][5]
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	140 °C at 37 mmHg[4][7][8]
Density	1.072 g/mL at 25 °C[4][7][8]
Flash Point	113 °C (235.4 °F) - closed cup[4]
Solubility	Slightly soluble in water[1][7][8]
Refractive Index	n _{20/D} 1.547[4][7]

Table 1: Physical and Chemical Properties of **3-Methoxybenzylamine**

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's integrity.

Handling:

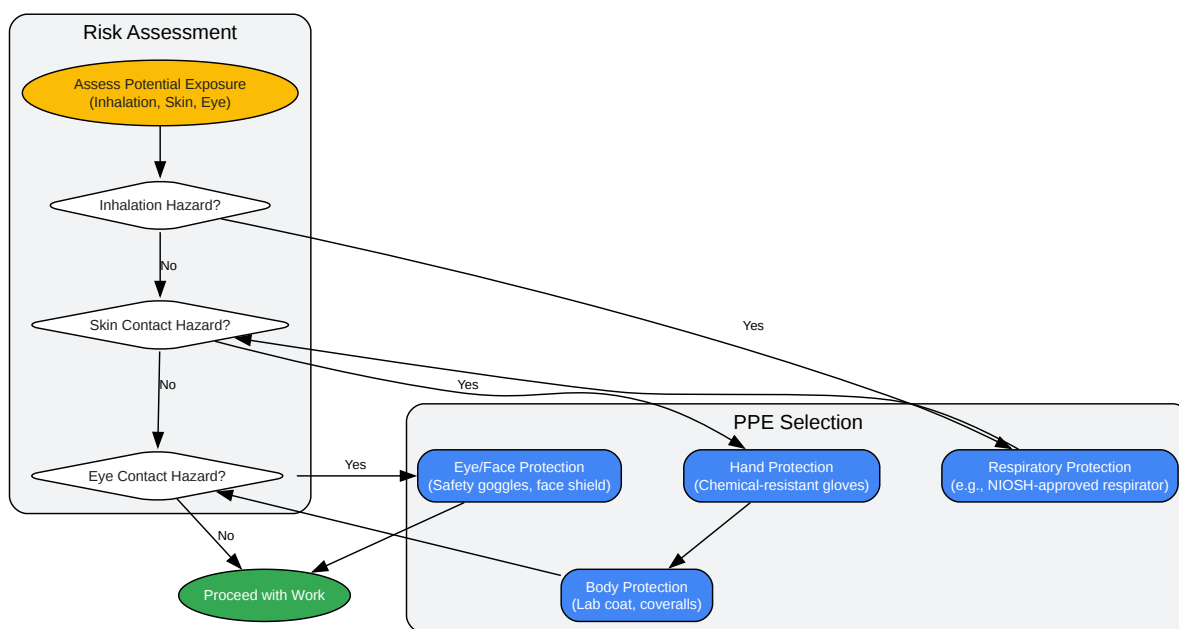
- Handle only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[9\]](#) Do not breathe vapors or mist.[\[3\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[\[3\]](#)[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[3\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[10\]](#)
- Store locked up.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- The product is air sensitive; consider storing under an inert atmosphere such as nitrogen.[\[1\]](#)
[\[6\]](#)
- Keep away from incompatible materials such as oxidizing agents.[\[6\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure. The following diagram outlines a general workflow for selecting the correct level of PPE.



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Caption: A workflow for selecting appropriate Personal Protective Equipment (PPE).

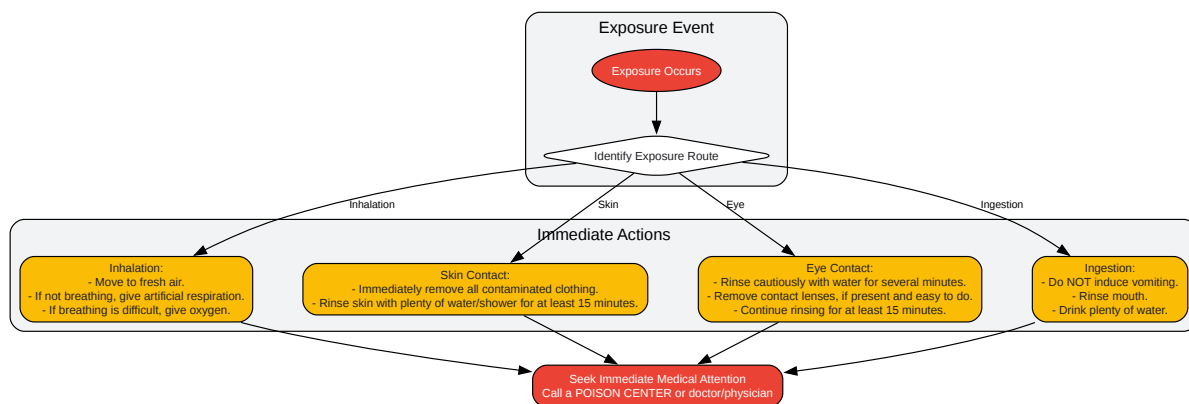
Specific PPE Recommendations:

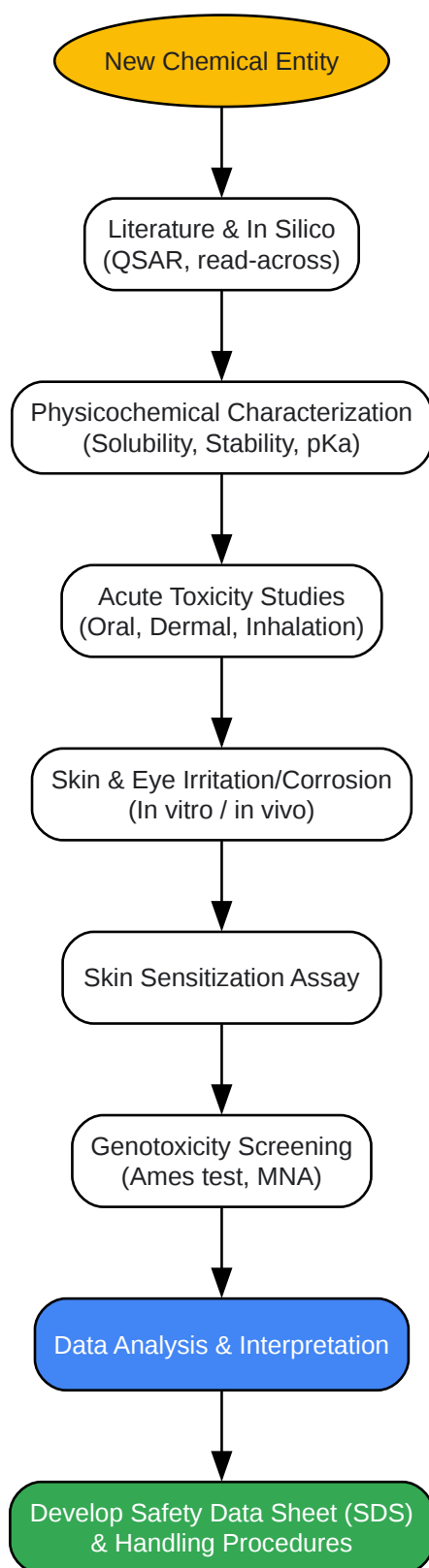
- Eye/Face Protection: Wear chemical safety goggles or a face shield. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][6]}

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[6\]](#) A dust mask type N95 (US) or type ABEK (EN14387) respirator filter may be appropriate.[\[4\]](#)

First Aid Measures

Immediate action is required in case of exposure. The following flowchart details the appropriate first aid response.





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